

Naringin's Interaction with Cellular Receptors: A Technical Guide

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Compound of Interest

Compound Name:	Naringin
CAS No.:	977038-87-1
Cat. No.:	B10753769

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Abstract

Naringin, a flavanone glycoside abundant in citrus fruits, has garnered significant attention for its diverse pharmacological activities. These effects are largely attributed to its interaction with a variety of cellular receptors, leading to the modulation of key signaling pathways. This technical guide provides an in-depth analysis of **naringin**'s engagement with several critical receptor families, including nuclear receptors (PPAR γ and LXR α), transient receptor potential (TRP) channels, and estrogen receptors. We present a comprehensive overview of the binding characteristics, downstream signaling cascades, and detailed experimental protocols for studying these interactions. All quantitative data are summarized for comparative analysis, and signaling pathways are visualized using Graphviz diagrams to facilitate a deeper understanding of **naringin**'s molecular mechanisms of action.

Interaction with Nuclear Receptors

Naringin has been identified as a modulator of several nuclear receptors, which are critical in regulating metabolic processes and inflammation. Its interactions with Peroxisome Proliferator-

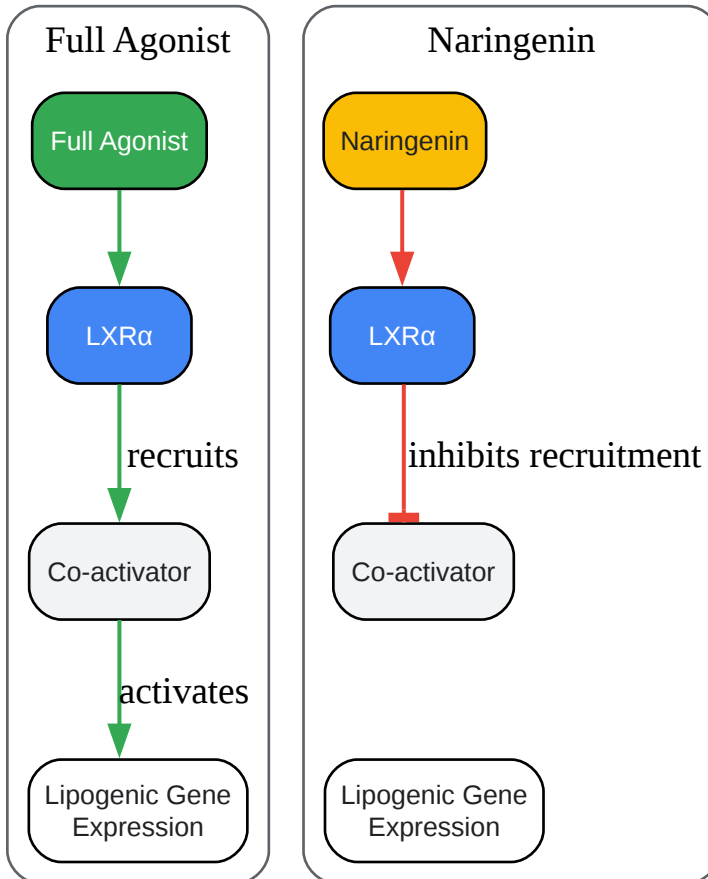
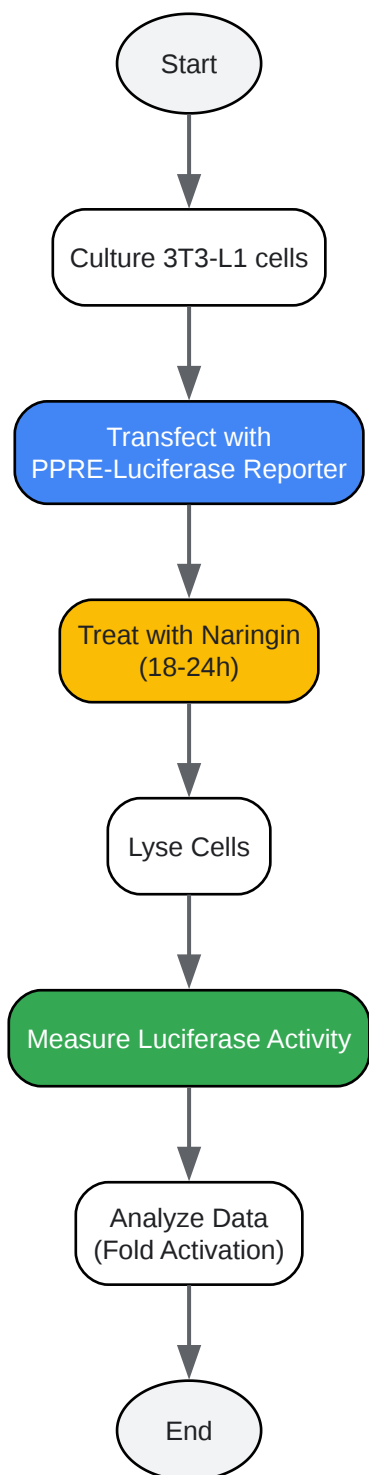
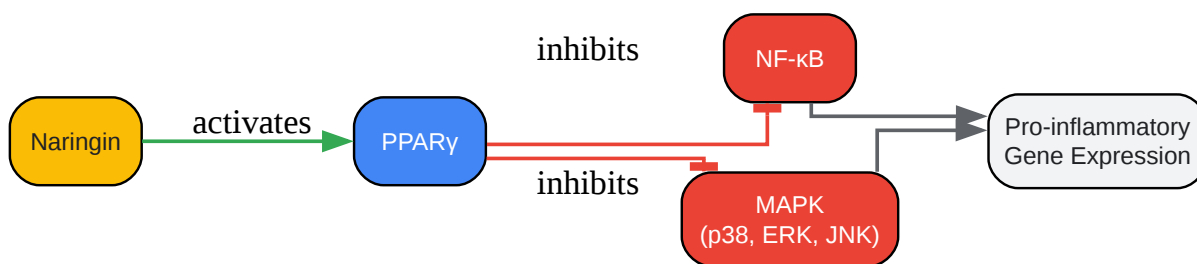
Activated Receptor-gamma (PPAR γ) and Liver X Receptor alpha (LXR α) are particularly noteworthy.

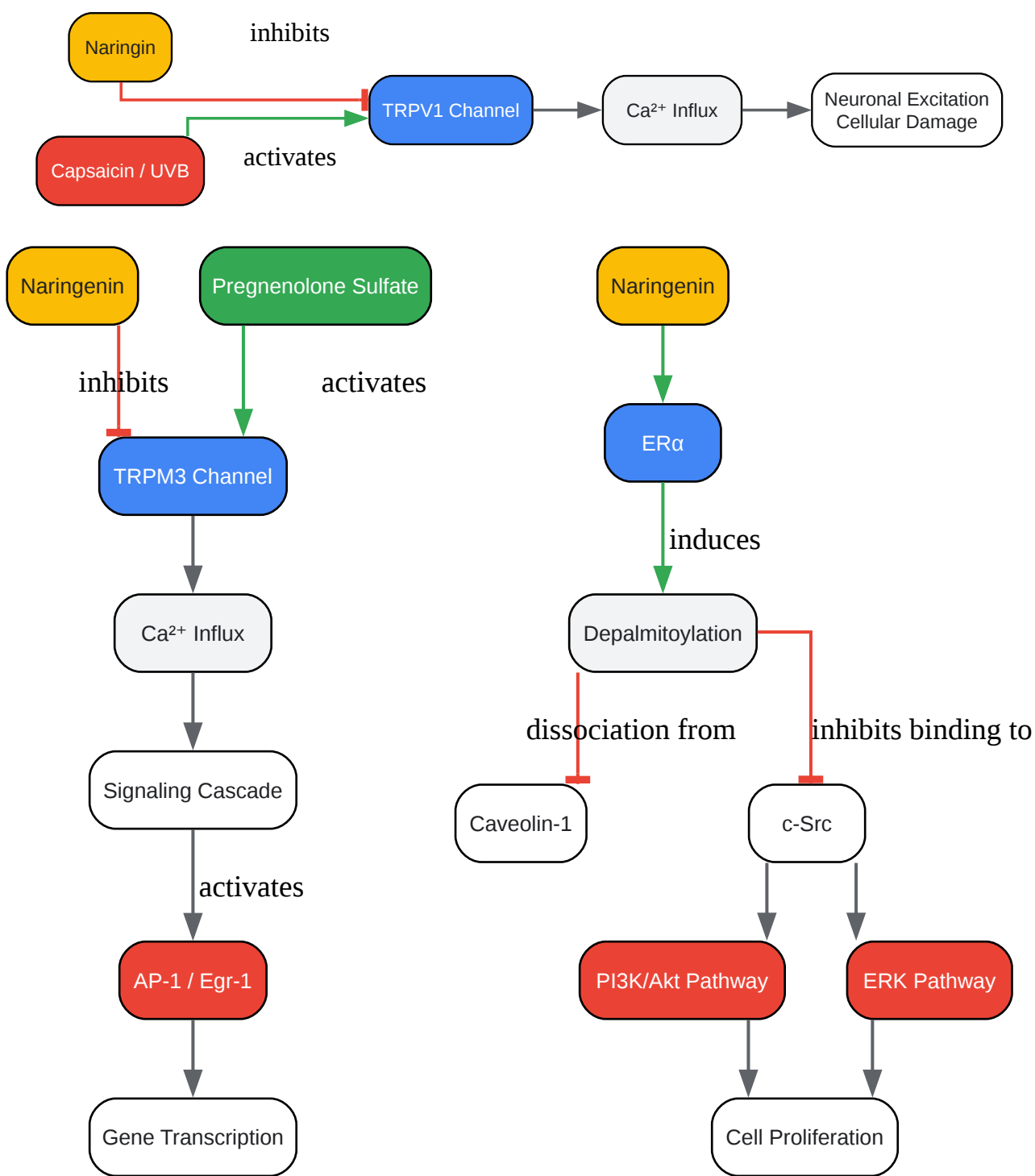
Peroxisome Proliferator-Activated Receptor-gamma (PPAR γ)

Naringin acts as an agonist of PPAR γ , a key regulator of adipogenesis, lipid metabolism, and inflammation. This activation is central to many of **naringin**'s anti-inflammatory effects.

Compound	Target Receptor	Effect	Cell Line	Assay Type	Quantitative Value	Reference
Naringin	PPAR γ	Activation	NIH-3T3 cells	Reporter Gene Assay	-	[1]
Naringenin	PPAR γ	Activation	3T3-L1 cells	Reporter Gene Assay	~2-fold activation at 10 μ M	[2]

Upon activation by **naringin**, PPAR γ can inhibit the pro-inflammatory NF- κ B and MAPK signaling pathways. This is a crucial mechanism for **naringin**'s anti-inflammatory properties.[3][4][5]





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